

A Technical Guide to the Safety Data Sheet for Barium Hydroxide Hydrate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Barium hydroxide hydrate

Cat. No.: B1257771

[Get Quote](#)

Introduction

Barium hydroxide hydrate, a compound existing in forms such as the monohydrate ($\text{Ba}(\text{OH})_2 \cdot \text{H}_2\text{O}$) and octahydrate ($\text{Ba}(\text{OH})_2 \cdot 8\text{H}_2\text{O}$), is a crucial reagent in various scientific and industrial applications.[1][2] Utilized in analytical chemistry for titrating weak acids and in organic synthesis as a strong base, its handling demands a thorough understanding of its associated hazards.[3] This guide provides an in-depth analysis of the Safety Data Sheet (SDS) for **barium hydroxide hydrate**, tailored for researchers, scientists, and drug development professionals. It consolidates critical safety data, outlines emergency protocols, and presents logical workflows to ensure safe laboratory practices.

Chemical Identification and Properties

Proper identification and understanding of the physical and chemical properties of a substance are foundational to its safe use. Barium hydroxide is a white, odorless solid, with its hydrated forms having distinct properties.[1][4]

Table 1: Chemical Identification

Identifier	Barium Hydroxide Monohydrate	Barium Hydroxide Octahydrate	Barium Hydroxide (General Hydrate)
Synonyms	Barium dihydroxide monohydrate[5]	Barium hydrate, Caustic Baryta[4][6]	Barium hydroxide hydrate[7]
CAS Number	22326-55-2[8][9]	12230-71-6[4][10][11]	40226-30-0[7][12]

| Molecular Formula | $\text{Ba}(\text{OH})_2 \cdot \text{H}_2\text{O}$ [2] | $\text{Ba}(\text{OH})_2 \cdot 8\text{H}_2\text{O}$ [4] | $\text{Ba}(\text{OH})_2 \cdot x\text{H}_2\text{O}$ [7][12] |

Table 2: Physical and Chemical Properties

Property	Value	Hydrate Form
Molar Mass	315.48 g/mol	Octahydrate[4]
	171.34 g/mol	Anhydrous[1]
Appearance	White crystals / granular solid[1][2][4]	All
Odor	Odorless[1][4]	All
Density	2.18 g/cm ³ @ 20°C	Octahydrate[1][4][13]
	3.743 g/cm ³	Monohydrate[1][3][9]
Melting Point	78°C (172.4°F)	Octahydrate[1][3][4]
Boiling Point	780°C (1436°F) (decomposes) [1][14]	Anhydrous
Solubility in Water	Slightly soluble, increases with temperature[1][2][4]	All

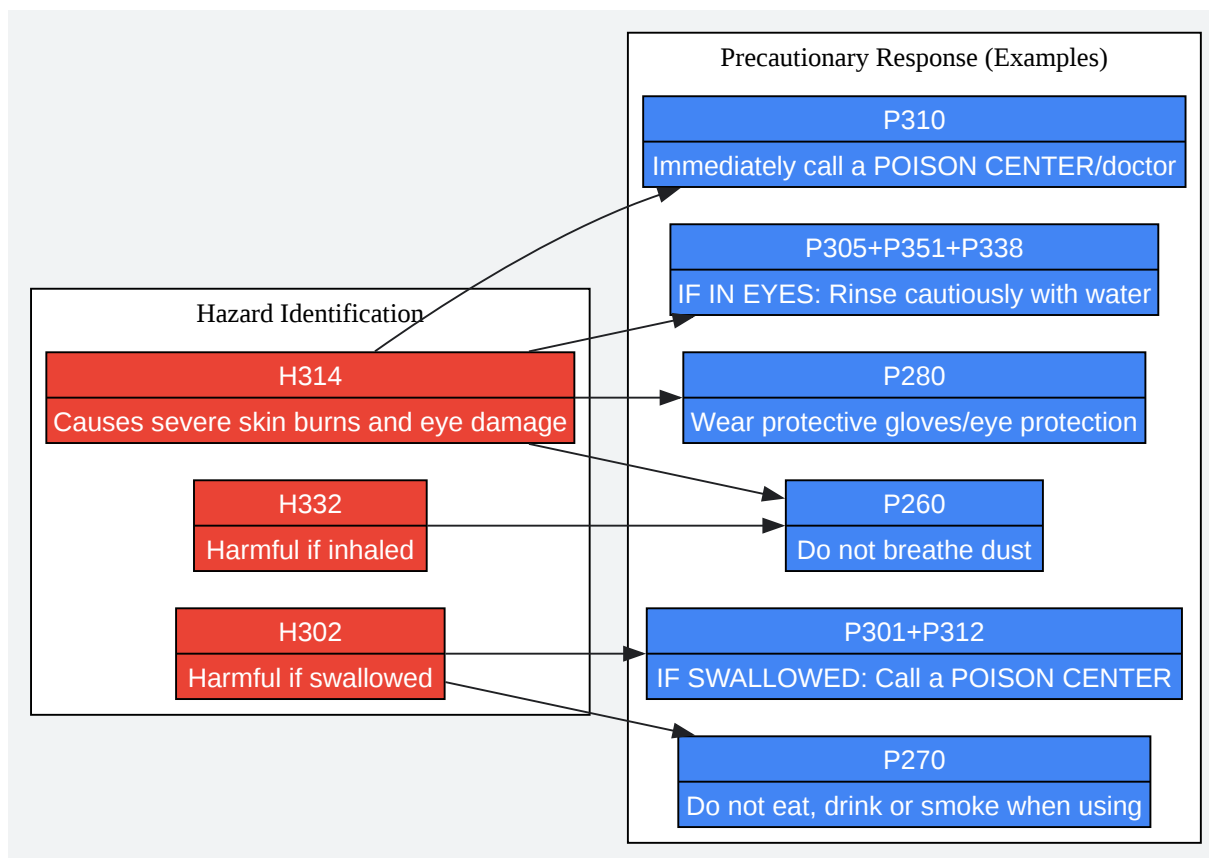
| pH | > 11 (Strongly alkaline)[1][4] | All |

Hazard Identification and Classification

Barium hydroxide hydrate is classified as a hazardous substance due to its toxicity and corrosivity.[7][13][15] The primary dangers are acute toxicity if swallowed or inhaled, and the capacity to cause severe chemical burns to skin and eyes.[13][15][16]

- Signal Word: Danger[7][10][15]
- GHS Hazard Classifications:
 - Acute Toxicity, Oral (Category 4)[7][11][15]
 - Acute Toxicity, Inhalation (Category 4)[7][11][15]
 - Skin Corrosion (Category 1A/1B)[11][13][15]
 - Serious Eye Damage (Category 1)[7][15]
- Hazard Statements:
 - H302+H332: Harmful if swallowed or if inhaled.[13][15][16]
 - H314: Causes severe skin burns and eye damage.[7][13][15][16]

The logical flow from hazard identification to necessary precautions is critical for safety. The following diagram illustrates the relationship between the substance's intrinsic hazards and the mandatory precautionary measures.



[Click to download full resolution via product page](#)

Diagram 1: Hazard and Precautionary Statement Relationship.

Toxicological Profile

Exposure to barium hydroxide can lead to severe health effects. The compound is corrosive and toxic, with target organs including the kidneys, cardiovascular system, and central nervous system.^{[4][17]}

Table 3: Acute Toxicity Data

Route	Species	Value	Reference
Oral LD50	Rat	308 mg/kg	[15][18]
Oral LD50	Rat	550 mg/kg	[13]
Dermal LD50	Rat	308 mg/kg	[15]

| Inhalation LC50 | Not specified | 1.5 mg/L / 4h |[15] |

- Effects of Ingestion: May cause severe burns to the mouth, throat, and stomach, along with symptoms of barium poisoning such as vomiting, diarrhea, abdominal pain, and muscle twitching, potentially leading to paralysis or death.[17][19][20]
- Effects of Inhalation: Corrosive to the respiratory tract, causing irritation, coughing, and breathing difficulties.[8][13][17]
- Effects of Skin/Eye Contact: Causes severe skin burns and serious, potentially irreversible, eye damage.[7][8][13][15]

Exposure Scenarios and Control Measures

Controlling exposure is paramount. This involves a combination of engineering controls and personal protective equipment (PPE), guided by established occupational exposure limits.

Table 4: Occupational Exposure Limits for Barium Compounds

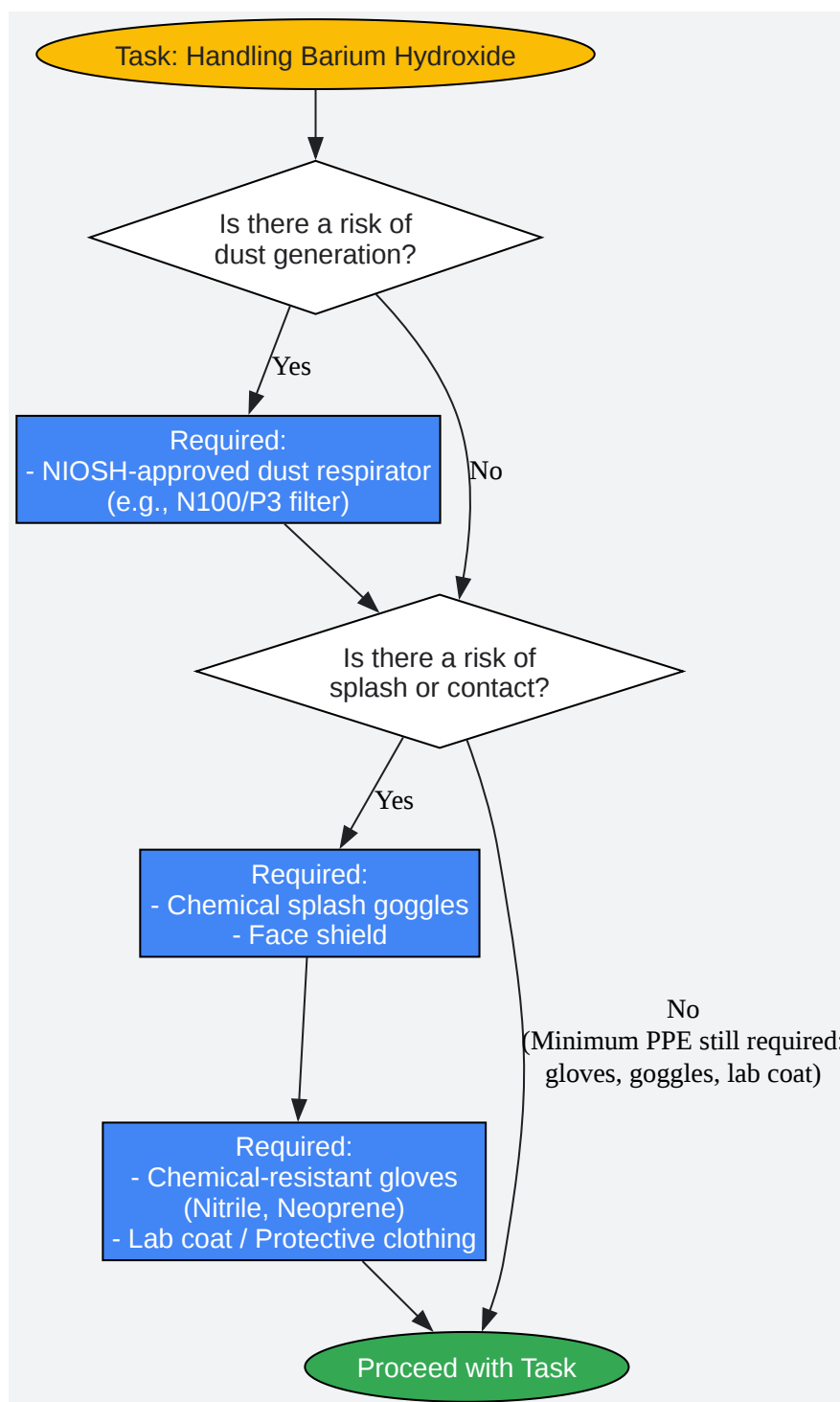
Organization	Limit Type	Value
OSHA	PEL (Permissible Exposure Limit)	0.5 mg/m ³ [4]
ACGIH	TLV (Threshold Limit Value)	0.5 mg/m ³ [4][21]

| United Kingdom | TWA (Time-Weighted Average) | 0.5 mg/m³ (8 hr)[21] |

Engineering Controls:

- Always use **barium hydroxide hydrate** in a well-ventilated area.[4][12]
- A local exhaust ventilation system or chemical fume hood is required to keep airborne concentrations below exposure limits, especially when handling the powder.[19][22]

Personal Protective Equipment (PPE): The selection of PPE depends on the specific laboratory procedure being performed. The following workflow provides guidance on appropriate protection.



[Click to download full resolution via product page](#)

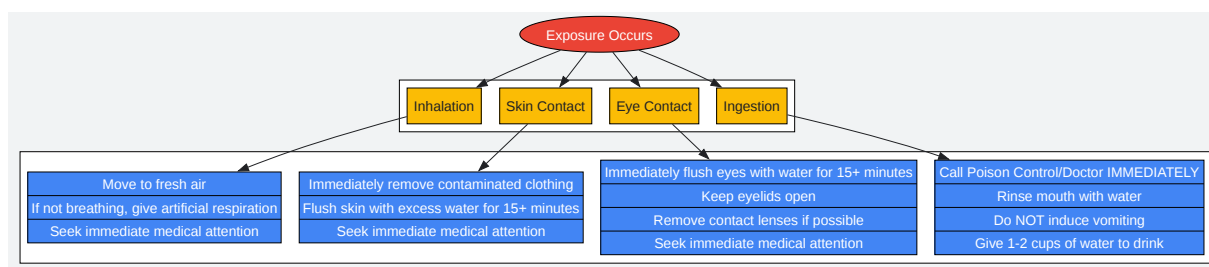
Diagram 2: Personal Protective Equipment (PPE) Selection Workflow.

Emergency Protocols

The SDS provides specific, actionable protocols for responding to emergencies. These are not merely suggestions but are critical procedures to mitigate harm.

First-Aid Measures

Immediate and correct first aid is vital following any exposure. In all cases, seek professional medical attention without delay.^{[4][23]}

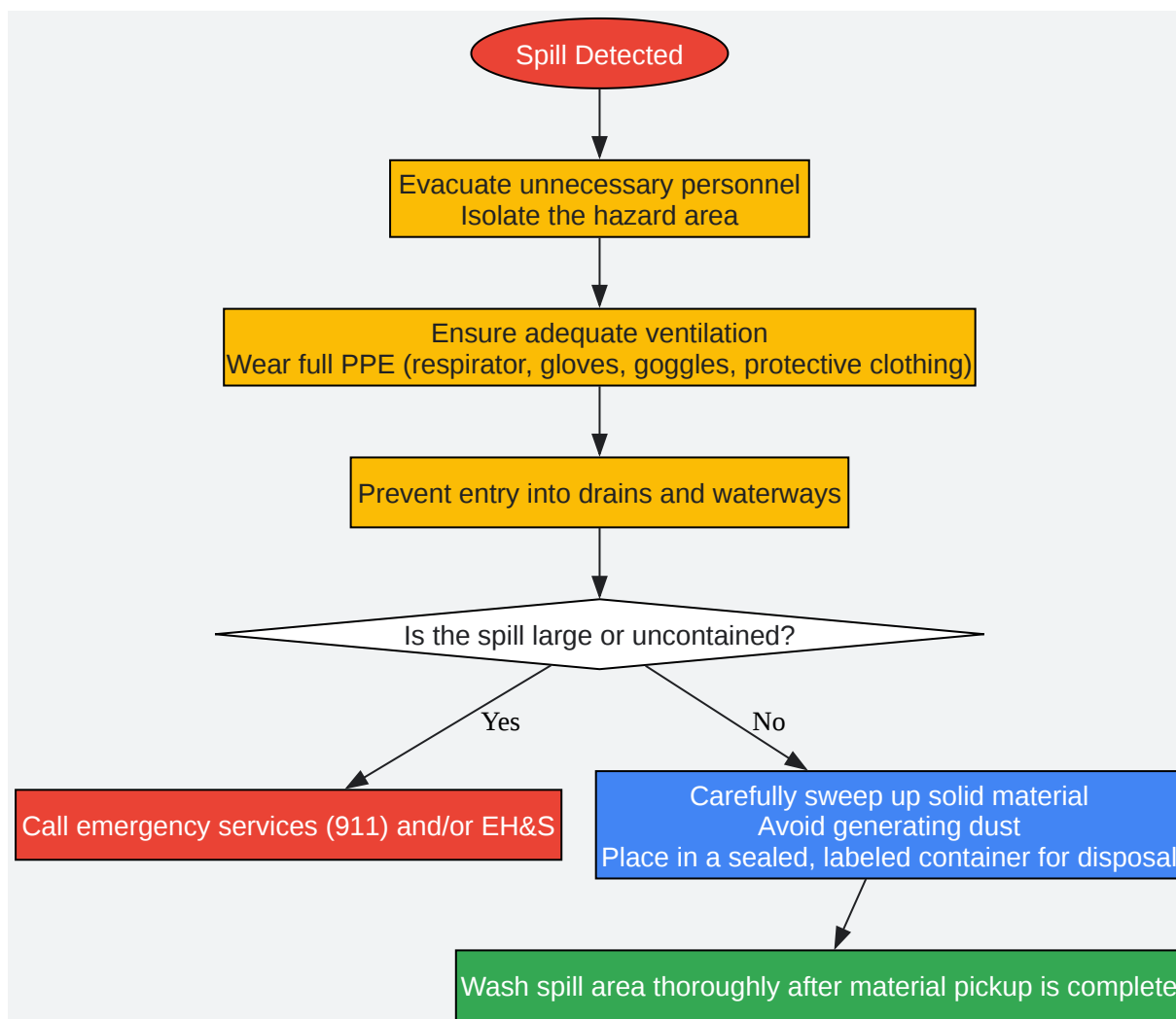


[Click to download full resolution via product page](#)

Diagram 3: First-Aid Protocol Workflow.

Accidental Release Measures

A spill of **barium hydroxide hydrate** must be managed promptly and safely to prevent exposure and environmental contamination.



[Click to download full resolution via product page](#)

Diagram 4: Spill Cleanup Protocol.

Fire-Fighting Measures

While barium hydroxide itself is not flammable, it can decompose under fire conditions to produce toxic barium oxide fumes.[4][14][16]

- Suitable Extinguishing Media: Use media appropriate for the surrounding fire, such as water spray, dry chemical, foam, or carbon dioxide.[5][13]

- Protective Equipment: Firefighters must wear full protective clothing and self-contained breathing apparatus (SCBA).[\[4\]](#)[\[16\]](#)[\[24\]](#)

Handling, Storage, and Stability

Proper handling and storage are essential to prevent accidents and maintain the chemical's integrity.

- Handling:
 - Avoid all contact with skin, eyes, and clothing.[\[4\]](#)[\[19\]](#)
 - Do not breathe dust; minimize dust generation.[\[4\]](#)[\[17\]](#)[\[19\]](#)
 - Wash hands thoroughly after handling.[\[4\]](#)[\[24\]](#)
 - Use only in a well-ventilated area or under a fume hood.[\[4\]](#)[\[19\]](#)
- Storage:
 - Store in a cool, dry, well-ventilated, and secured area.[\[4\]](#)[\[24\]](#)
 - Keep containers tightly closed to prevent absorption of atmospheric carbon dioxide, which forms insoluble barium carbonate.[\[2\]](#)[\[12\]](#)[\[14\]](#)
 - Store away from incompatible materials.[\[4\]](#)[\[8\]](#)
- Stability and Reactivity:
 - Stability: The material is stable under normal storage conditions but is air-sensitive.[\[4\]](#)[\[23\]](#)
 - Incompatible Materials: Strong acids, metals (especially aluminum), chlorinated rubber, and strong oxidizing agents.[\[4\]](#)[\[14\]](#)[\[20\]](#)[\[23\]](#)
 - Hazardous Decomposition Products: Emits toxic barium oxide fumes when heated to decomposition.[\[14\]](#)[\[16\]](#)[\[23\]](#)

Conclusion

The safe handling of **barium hydroxide hydrate** in a research or drug development setting is non-negotiable. A comprehensive understanding of its hazards, as detailed in the Safety Data Sheet, is the first line of defense. By adhering to the guidelines for personal protective equipment, implementing robust engineering controls, and being prepared with clear and practiced emergency protocols, professionals can mitigate the risks associated with this potent and corrosive compound. This guide serves as a technical resource to reinforce those critical safety principles.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Barium Hydroxide: Structure, Properties, Uses & Formula Explained [vedantu.com]
- 2. Barium Hydroxide Monohydrate Formula [sunecochemical.com]
- 3. Barium hydroxide | BaH2O2 | CID 6093286 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. resources.finalsite.net [resources.finalsite.net]
- 5. chemicalbull.com [chemicalbull.com]
- 6. shop.chemsupply.com.au [shop.chemsupply.com.au]
- 7. carlroth.com [carlroth.com]
- 8. wpcdn.web.wsu.edu [wpcdn.web.wsu.edu]
- 9. chemicalbook.com [chemicalbook.com]
- 10. carlroth.com [carlroth.com]
- 11. carlroth.com:443 [carlroth.com:443]
- 12. carlroth.com [carlroth.com]
- 13. pentachemicals.eu [pentachemicals.eu]
- 14. Barium Hydroxide – Efficient Solution for Industrial Applications [penpet.com]
- 15. sds.aquaphoenixsci.com [sds.aquaphoenixsci.com]
- 16. columbuschemical.com [columbuschemical.com]

- 17. westliberty.edu [westliberty.edu]
- 18. fishersci.com [fishersci.com]
- 19. lewisu.edu [lewisu.edu]
- 20. spectrumchemical.com [spectrumchemical.com]
- 21. fishersci.fr [fishersci.fr]
- 22. basstechintl.com [basstechintl.com]
- 23. fishersci.com [fishersci.com]
- 24. lobachemie.com [lobachemie.com]
- To cite this document: BenchChem. [A Technical Guide to the Safety Data Sheet for Barium Hydroxide Hydrate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1257771#barium-hydroxide-hydrate-safety-data-sheet-sds-information]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com